

In-Depth Technical Guide: Toxicity Profile of 1-Hexyl-3-methylimidazolium Bromide

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Compound of Interest

Compound Name: **1-Hexyl-3-methylimidazolium Bromide**

Cat. No.: **B127071**

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Abstract

1-Hexyl-3-methylimidazolium bromide ([HMIM]Br), an ionic liquid with applications in various industrial and scientific fields, presents a toxicological profile of concern, particularly in aquatic ecosystems. This document provides a comprehensive analysis of the available toxicity data for [HMIM]Br, detailing its effects on biological systems, the underlying mechanisms of toxicity, and the experimental methodologies used for its assessment. The primary mechanism of toxicity in aquatic organisms is identified as the induction of oxidative stress, leading to cellular damage. In plants, it has been shown to interfere with crucial physiological processes such as root gravitropism through disruption of auxin signaling. While comprehensive data on human cell lines and in vivo mammalian toxicity remains limited, studies on analogous imidazolium-based ionic liquids suggest a potential for cytotoxicity, apoptosis, and cell cycle arrest, with toxicity generally increasing with the length of the alkyl chain. This guide consolidates the current understanding of the toxicological properties of **1-hexyl-3-methylimidazolium bromide** to inform risk assessment and guide future research.

Chemical and Physical Properties

Property	Value	Reference
CAS Number	85100-78-3	N/A
Molecular Formula	C ₁₀ H ₁₉ BrN ₂	N/A
Molecular Weight	247.18 g/mol	N/A
Appearance	Colorless to yellow or brown liquid	N/A
Melting Point	16-18 °C	N/A
Boiling Point	>180 °C (decomposes)	N/A
Density	1.27 g/cm ³ at 25 °C	N/A
Solubility	Soluble in water	N/A

Ecotoxicity Profile

The ecotoxicological effects of **1-hexyl-3-methylimidazolium bromide** have been primarily investigated in aquatic organisms and plants, revealing significant adverse impacts.

Aquatic Invertebrates

Studies on the freshwater crustacean Daphnia magna have demonstrated the acute and chronic toxicity of [HMIM]Br. Exposure leads to developmental abnormalities, including malformations of the shell spine and second antennae, in a concentration-dependent manner.

Table 2.1: Acute Toxicity of **1-Hexyl-3-methylimidazolium Bromide** to Daphnia magna Embryos

Endpoint (72h)	Value (µg/L)
Median Lethal Concentration (LC50) - Cleavage Stage	3911.75
Median Lethal Concentration (LC50) - Early Embryo Stage	575.81
Median Lethal Concentration (LC50) - Late Embryo Stage	402.29
Median Teratogenic Concentration (TC50) - Cleavage Stage	376.80
Median Teratogenic Concentration (TC50) - Early Embryo Stage	307.25
Median Teratogenic Concentration (TC50) - Late Embryo Stage	214.53

Plants

In the model plant *Arabidopsis thaliana*, **1-hexyl-3-methylimidazolium bromide** has been shown to inhibit root growth and interfere with the gravitropic response. This is attributed to its effect on the distribution of the plant hormone auxin, which is critical for directional growth.

Cytotoxicity Profile

Quantitative cytotoxicity data for **1-hexyl-3-methylimidazolium bromide** on human or mammalian cell lines is not readily available in the reviewed literature. However, studies on analogous 1-alkyl-3-methylimidazolium bromide compounds provide insights into its potential cytotoxic effects. The toxicity of these compounds is generally observed to increase with the length of the alkyl chain.

Table 3.1: Cytotoxicity of Analogue Imidazolium Bromides on Human Cell Lines

Compound	Cell Line	Endpoint	Value (μ M)
1-Butyl-3-methylimidazolium bromide	HeLa (cervical cancer)	IC50	538.38[1]
MCF-7 (breast cancer)		IC50	841.86[1]
HEK293T (embryonic kidney)		IC50	654.78[1]
1-Octyl-3-methylimidazolium bromide	HepG2 (hepatocellular carcinoma)	EC50	439.46[2]

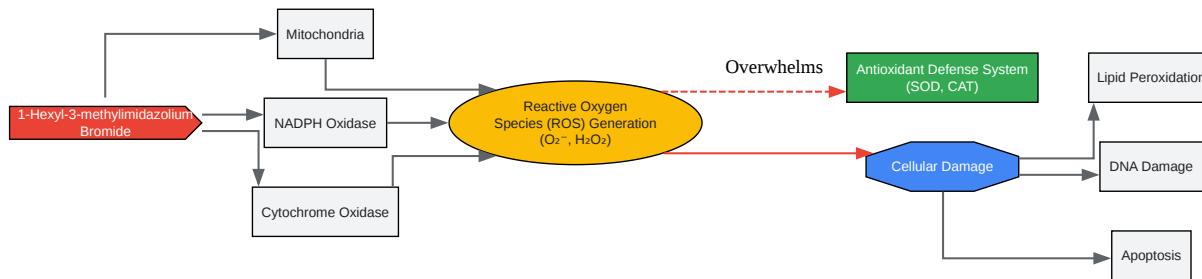
In Vivo Mammalian Toxicity

No specific in vivo toxicity data, such as LD50 values for mammals, for **1-hexyl-3-methylimidazolium bromide** were found in the reviewed literature. Safety Data Sheets indicate that the toxicological properties have not been thoroughly investigated. General handling precautions recommend avoiding contact with skin, eyes, and clothing, and preventing inhalation.

Mechanisms of Toxicity

Oxidative Stress

The primary mechanism of toxicity for imidazolium-based ionic liquids in aquatic organisms is the induction of oxidative stress. Exposure to these compounds leads to an overproduction of reactive oxygen species (ROS), such as superoxide anions (O_2^-) and hydrogen peroxide (H_2O_2). This overwhelms the antioxidant defense systems of the organism, leading to lipid peroxidation, DNA damage, and apoptosis. Studies have shown alterations in the activity of key antioxidant enzymes, including superoxide dismutase (SOD) and catalase (CAT), in organisms exposed to imidazolium bromides. The generation of ROS is thought to be initiated at the mitochondrial level and potentially through the activation of enzymes like NADPH-oxidase and cytochrome oxidase.

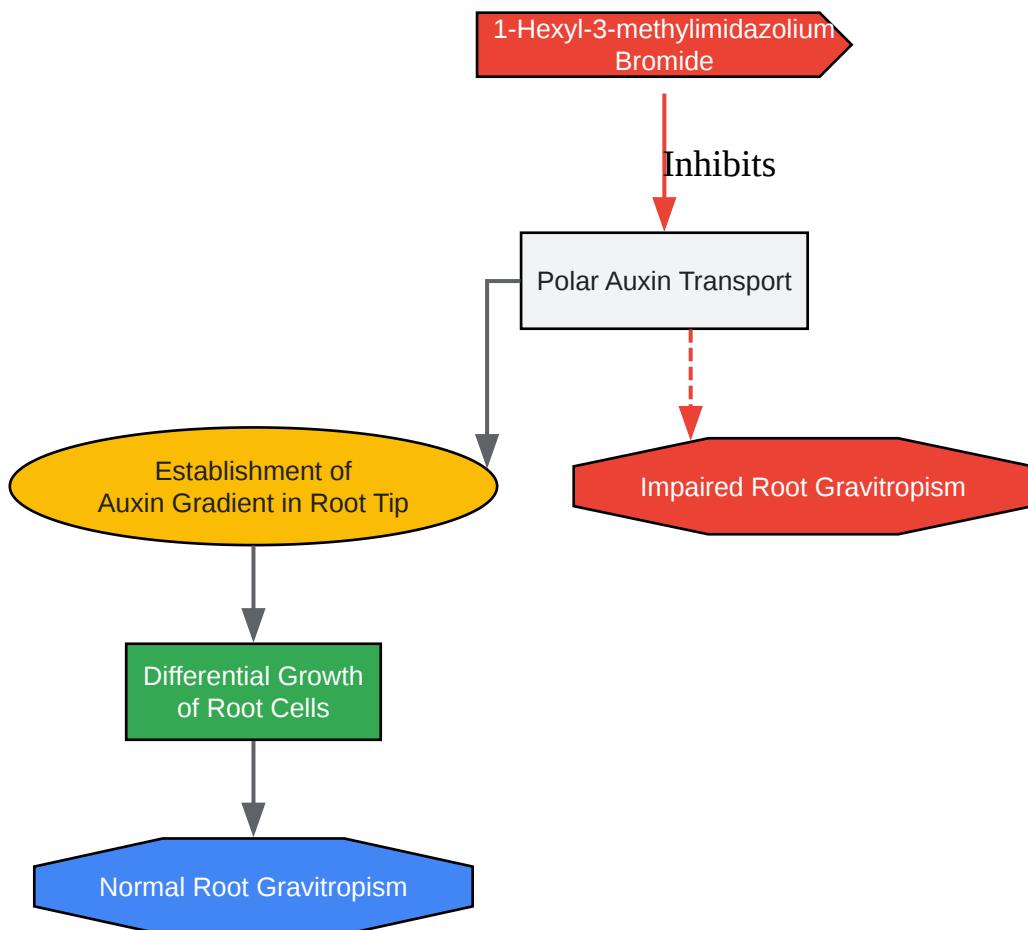


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Caption: Proposed oxidative stress pathway induced by **1-hexyl-3-methylimidazolium bromide**.

Interference with Auxin Signaling in Plants

In *Arabidopsis thaliana*, **1-hexyl-3-methylimidazolium bromide** disrupts root gravitropism by altering the distribution of the plant hormone auxin. Auxin gradients are essential for differential growth, which allows roots to grow downwards in response to gravity. The ionic liquid interferes with the polar transport of auxin, leading to an impaired gravitropic response.



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Caption: Disruption of auxin signaling pathway in plants by [HMIM]Br.

Experimental Protocols

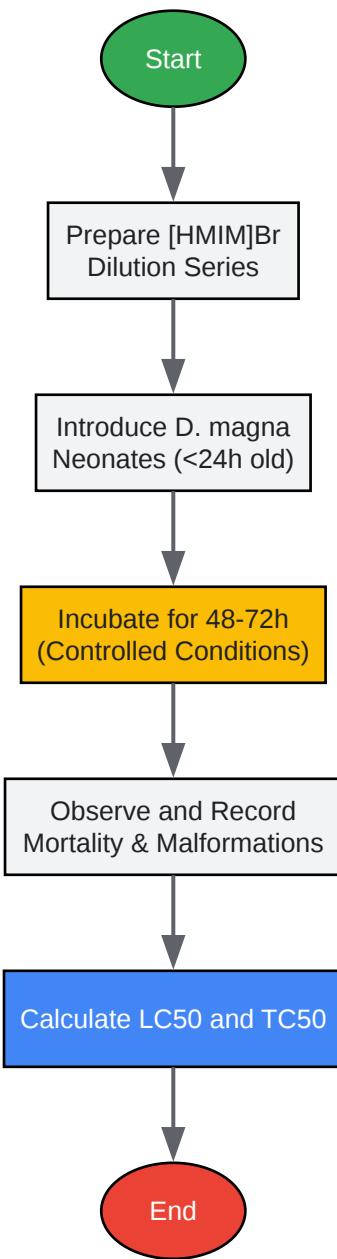
Detailed experimental protocols for the cited studies are summarized below to provide a framework for future research and for the interpretation of the presented data.

Daphnia magna Acute Toxicity Test

This protocol is based on standardized methods for aquatic toxicity testing.

- Test Organism: Daphnia magna neonates (<24 hours old).
- Test Substance: **1-Hexyl-3-methylimidazolium bromide** dissolved in an appropriate culture medium.

- Test Concentrations: A geometric series of concentrations and a control group.
- Test Vessels: Glass beakers containing a defined volume of the test solution.
- Procedure:
 - Prepare the stock solution of [HMIM]Br and the serial dilutions.
 - Transfer a specific number of neonates (e.g., 5-10) into each test vessel.
 - Incubate the test vessels for 48 to 72 hours under controlled conditions of temperature (e.g., 20 ± 2 °C) and light (e.g., 16h light: 8h dark cycle).
 - Observe and record the number of immobilized or dead daphnids at 24, 48, and 72 hours.
 - For teratogenicity assessment, observe and record any developmental abnormalities under a microscope.
- Endpoint: Calculation of the LC50 (median lethal concentration) and TC50 (median teratogenic concentration) values using appropriate statistical methods (e.g., probit analysis).



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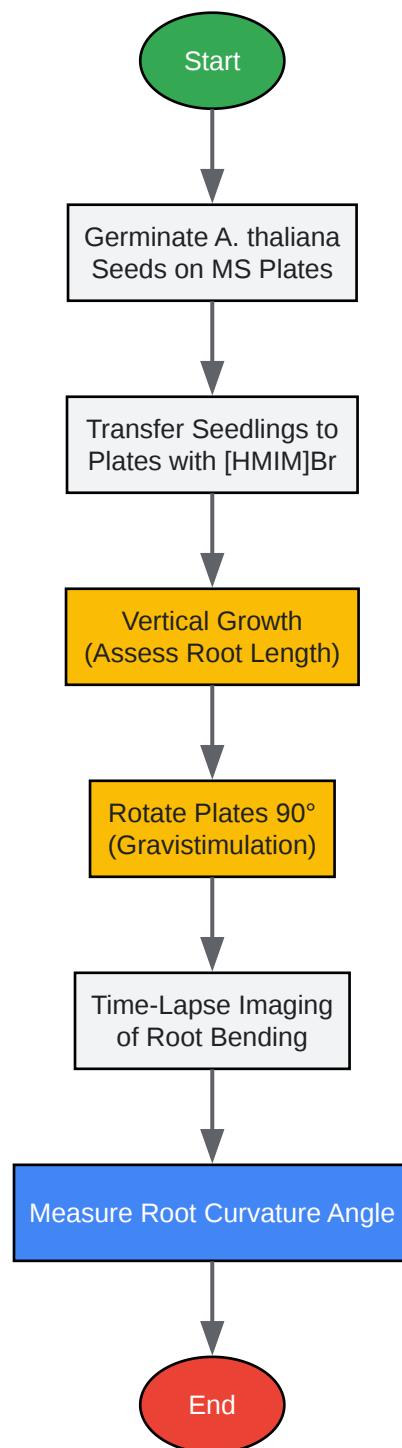
Caption: Experimental workflow for Daphnia magna acute toxicity testing.

Arabidopsis thaliana Root Gravitropism Assay

This protocol outlines the methodology to assess the effect of chemical compounds on plant root growth and gravitropism.

- Test Organism:Arabidopsis thaliana seedlings (e.g., 4-5 days old).

- Growth Medium: Murashige and Skoog (MS) agar plates.
- Test Substance: **1-Hexyl-3-methylimidazolium bromide** incorporated into the MS agar at various concentrations.
- Procedure:
 - Germinate *Arabidopsis thaliana* seeds on standard MS plates vertically.
 - Transfer seedlings of uniform size to new MS plates containing the different concentrations of [HMIM]Br.
 - Grow the plates vertically for a set period to assess root growth inhibition. Measure the primary root length.
 - To assess gravitropism, turn the plates 90 degrees.
 - Capture images of the roots at regular time intervals (e.g., every 1-2 hours) for up to 24 hours.
 - Measure the angle of root curvature over time using image analysis software.
- Endpoint: Quantification of root growth inhibition and the change in the angle of root curvature as a measure of the gravitropic response.



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Caption: Experimental workflow for assessing root gravitropism in *Arabidopsis thaliana*.

Conclusion and Future Directions

1-Hexyl-3-methylimidazolium bromide exhibits significant ecotoxicity, primarily through the induction of oxidative stress in aquatic organisms and interference with hormonal signaling in plants. While direct evidence of its toxicity to humans is lacking, the available data on analogous compounds suggests a potential for cytotoxicity that warrants further investigation. A critical data gap exists in the understanding of its in vivo mammalian toxicity and its effects on human cell lines. Future research should prioritize obtaining quantitative cytotoxicity data (IC50 values) on a range of human cell types and conducting in vivo studies to determine key toxicological parameters such as LD50. Furthermore, a more detailed elucidation of the molecular signaling pathways affected by [HMIM]Br in both ecotoxicological models and mammalian systems is necessary for a comprehensive risk assessment. This will enable the development of safer alternatives and inform regulatory guidelines for the handling and disposal of this and other imidazolium-based ionic liquids.

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References

- 1. Mechanistic insights into the cytotoxic and apoptotic effects of 1-butyl-3-methylimidazolium bromide and 1-butylpyridinium bromide on human cell lines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. The toxicity of the methylimidazolium ionic liquids, with a focus on M8OI and hepatic effects - PMC [pmc.ncbi.nlm.nih.gov]
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